

Determining the Optimal Concentration of ML089 for Cellular Assays

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Compound of Interest

Compound Name: ML089

Cat. No.: B1260850

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Application Notes and Protocols for Researchers

This document provides detailed application notes and experimental protocols for determining the optimal concentration of **ML089**, a potent and selective phosphomannose isomerase (PMI) inhibitor, for use in cellular assays. These guidelines are intended for researchers, scientists, and drug development professionals investigating congenital disorders of glycosylation (CDG) and related fields.

Introduction to ML089

ML089 is a small molecule inhibitor of phosphomannose isomerase (PMI), an enzyme that catalyzes the reversible isomerization of mannose-6-phosphate to fructose-6-phosphate.[1][2] In the context of N-linked glycosylation, PMI plays a crucial role in regulating the pool of mannose for the synthesis of glycan precursors. Congenital Disorder of Glycosylation, Type Ia (CDG-Ia) is an autosomal recessive disorder caused by mutations in the PMM2 gene, leading to a deficiency in the phosphomannomutase 2 enzyme. This enzyme catalyzes the conversion of mannose-6-phosphate to mannose-1-phosphate, a critical step in the synthesis of GDP-mannose, the donor substrate for N-glycosylation.

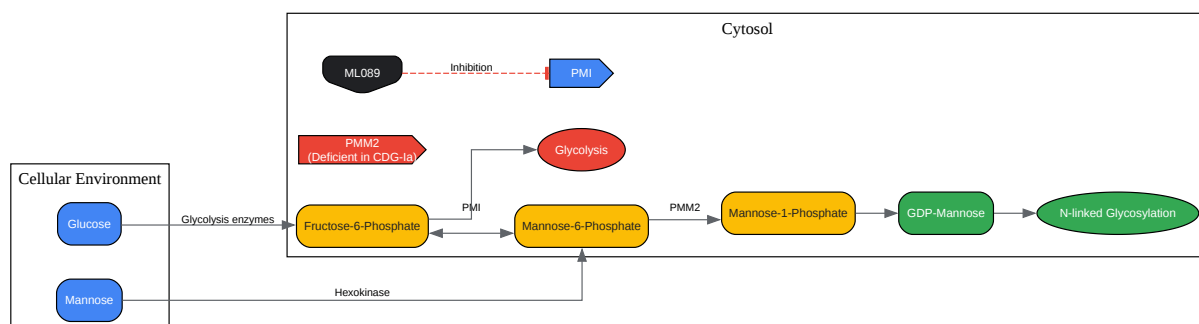
Inhibition of PMI by **ML089** in cells with residual PMM2 activity, when supplemented with exogenous mannose, can redirect mannose-6-phosphate towards the deficient glycosylation pathway, potentially rescuing the glycosylation defect.[3] Therefore, determining the precise optimal concentration of **ML089** is critical to achieve the desired biological effect without inducing cytotoxicity.

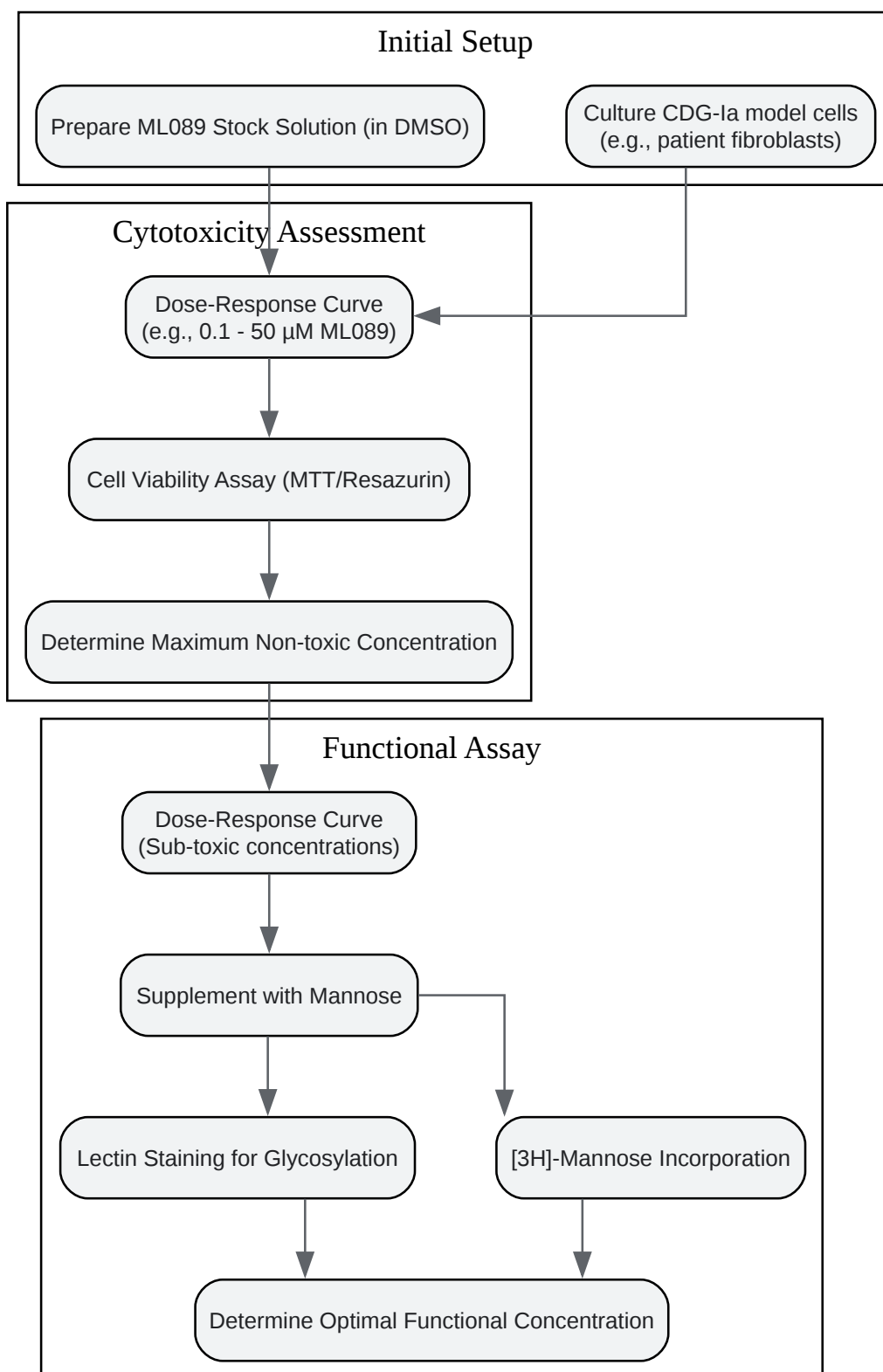
Key Properties of ML089

Property	Value	Reference
Target	Phosphomannose Isomerase (PMI/MPI)	[1]
IC50	~1.3 μ M (in vitro)	[1]
Solubility	Soluble in DMSO	
Storage	Store stock solutions at -20°C or -80°C	

Signaling Pathway and Mechanism of Action

The diagram below illustrates the relevant metabolic pathway and the mechanism of action of **ML089** in the context of CDG-Ia.





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